

tert-Butyl azepan-3-ylcarbamate safety and handling precautions

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Compound of Interest

Compound Name: *tert-Butyl azepan-3-ylcarbamate*

Cat. No.: *B153504*

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An In-depth Technical Guide to the Safety and Handling of **tert-Butyl azepan-3-ylcarbamate**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety precautions, handling procedures, and emergency responses related to **tert-Butyl azepan-3-ylcarbamate**.

Chemical Identification and Physical Properties

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	tert-butyl N-(azepan-3-yl)carbamate
CAS Number	454451-26-4[1]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂ [1]
Molecular Weight	214.30 g/mol [1]
Synonyms	3-(Boc-amino)azepane, tert-Butyl N-(azepan-3-yl)carbamate

Table 2: Computed Physical and Chemical Properties

Property	Value	Source
Molecular Weight	214.30 g/mol	PubChem[1]
XLogP3-AA	1.4	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	214.168127949 Da	PubChem[1]
Monoisotopic Mass	214.168127949 Da	PubChem[1]
Topological Polar Surface Area	50.4 Å ²	PubChem[1]
Heavy Atom Count	15	PubChem
Complexity	211	PubChem[1]

Hazard Identification and Classification

tert-Butyl azepan-3-ylcarbamate is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

Pictogram:

- Warning[1]

Experimental Protocols: Safe Handling and Storage

While specific experimental protocols will vary, the following general procedures should be followed to ensure the safe handling and storage of **tert-Butyl azepan-3-ylcarbamate**.

Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is recommended to minimize inhalation exposure.
- Provide appropriate exhaust ventilation at places where dust may be formed.

Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.
Skin Protection	Handle with chemically resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use a type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.
- Handle in accordance with good industrial hygiene and safety practices.[2]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.[4]

Emergency Procedures

First-Aid Measures

Table 5: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Fire-Fighting Measures

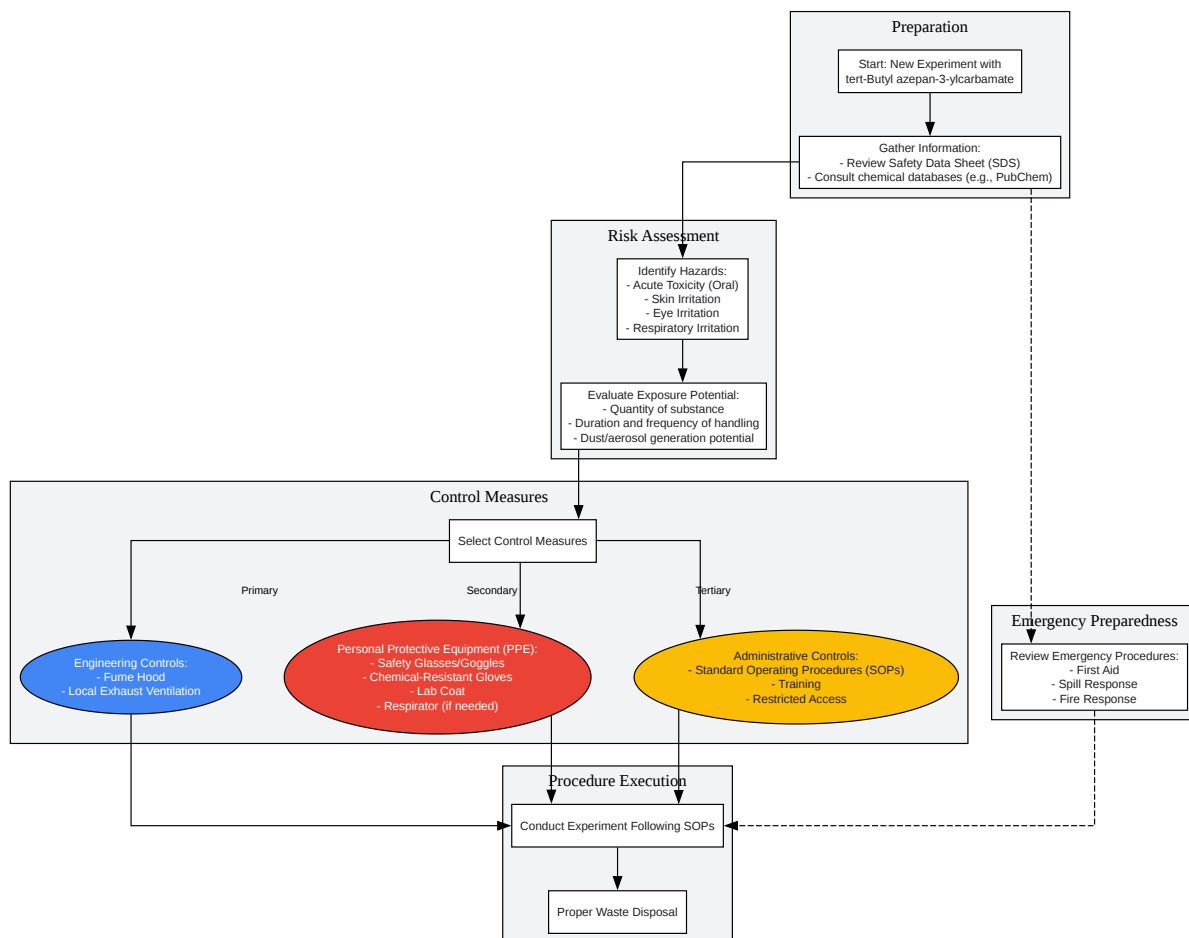
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific hazards arising from the chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[4]
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[5]

Accidental Release Measures

- Personal precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[2]
- Environmental precautions: Do not let the product enter drains.[2]
- Methods for cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[2]

Logical Workflow for Chemical Risk Assessment and Handling

The following diagram illustrates a logical workflow for assessing the risks and determining the appropriate handling procedures for a chemical compound like **tert-Butyl azepan-3-ylcarbamate**.



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Caption: Risk Assessment and Handling Workflow.

This guide is intended to provide comprehensive safety and handling information for **tert-Butyl azepan-3-ylcarbamate** for use by trained professionals. Always refer to the most current Safety Data Sheet (SDS) and institutional safety guidelines before use.

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